

# Operational Disposal Guide: 4-methyl-N-(1-phenylethyl)benzamide

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## Compound of Interest

**Compound Name:** 4-methyl-N-(1-phenylethyl)benzamide

**CAS No.:** 17537-45-0

**Cat. No.:** B3884482

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## Executive Summary & Operational Context[1][2][3][4]

Effective chemical management extends beyond synthesis; it requires a cradle-to-grave approach to safety. **4-methyl-N-(1-phenylethyl)benzamide** (CAS: 17537-45-0) is a chiral amide often utilized as a pharmaceutical intermediate or in chiral resolution studies.

While not classified as an "acutely toxic" P-listed substance (like sodium azide) by the EPA, it possesses significant irritant properties (Skin/Eye/Respiratory) and moderate acute toxicity (Oral LD50 ~1160 mg/kg in mice). The lipophilic nature of the phenylethyl and methyl-benzamide groups suggests low water solubility, making it unsuitable for drain disposal.

This guide outlines the operational procedures for the safe segregation, labeling, and disposal of this compound, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards and protecting downstream environmental health.

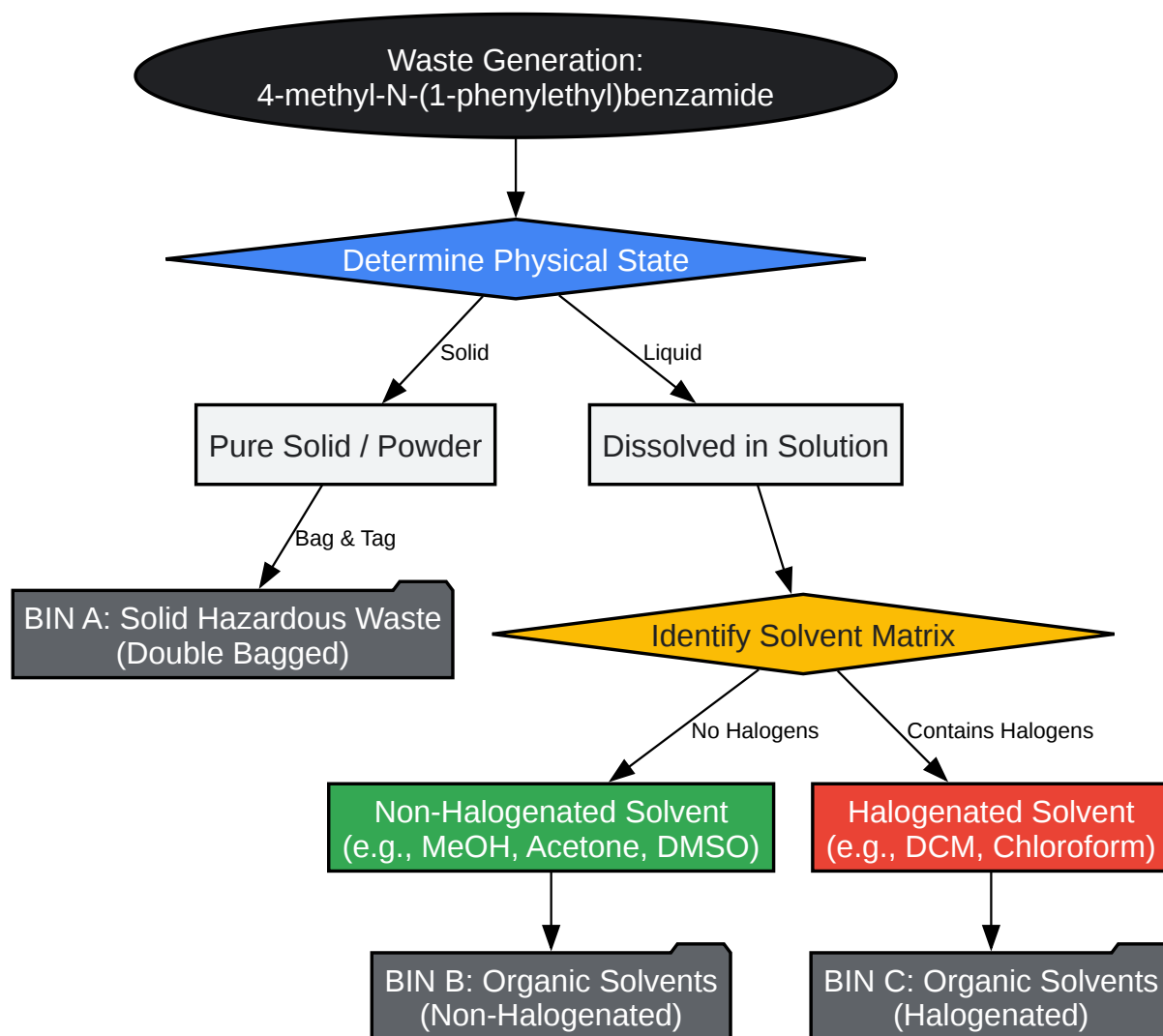
## Chemical Profile & Risk Assessment

Before handling waste, operators must understand the physicochemical properties that dictate the disposal route.

Property	Data	Operational Implication
CAS Number	17537-45-0	Use for waste manifesting and inventory tracking.
Physical State	Solid (White Powder)	Requires "Solid Hazardous Waste" segregation unless dissolved.
Molecular Weight	239.31 g/mol	Heavy organic molecule; non-volatile.
Solubility	Low (Water); High (Organics)	Strictly Prohibited from Drain Disposal.
GHS Classification	H302 (Harmful if swallowed) H315 (Skin Irritant) H319 (Eye Irritant) H335 (Resp. Irritant)	PPE (Gloves, Goggles, N95/Fume Hood) is mandatory during waste transfer.
Reactivity	Stable; Combustible at high temp.	Compatible with standard non-halogenated organic waste streams.

## Decision Logic: Waste Stream Segregation

Effective disposal relies on the state of the matter (Solid vs. Liquid) and the solvent matrix. Use the following logic flow to determine the correct waste container.



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Figure 1: Decision tree for segregating **4-methyl-N-(1-phenylethyl)benzamide** waste based on physical state and solvent compatibility.

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Reagent or Spill Cleanup)

Applicability: Expired pure chemicals, contaminated weighing boats, spill cleanup materials (sorbents).

- PPE Verification: Don Nitrile gloves (0.11mm min thickness), safety glasses, and lab coat. If dust generation is likely, work inside a fume hood.
- Containment:
  - Do not dump loose powder directly into a large waste drum. This creates a dust cloud hazard for downstream technicians.
  - Place the solid waste into a clear polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
  - Double Bagging: If using bags, seal the first bag, place it inside a second bag, and seal again.
- Labeling: Apply a hazardous waste label.
  - Constituents: "**4-methyl-N-(1-phenylethyl)benzamide** (Solid)"
  - Hazard Checkbox: Toxic, Irritant.[\[1\]](#)
- Consolidation: Place the sealed container into the laboratory's designated "Solid Hazardous Waste" drum (usually a blue or black open-top drum).

## Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicability: Filtrates from recrystallization or reaction mixtures.

- Solvent Identification: Check the primary solvent.
  - Scenario 1 (Non-Halogenated): Ethanol, Methanol, Ethyl Acetate, Acetone.
  - Scenario 2 (Halogenated): Dichloromethane (DCM), Chloroform.
- Segregation:
  - Pour the solution into the appropriate carboy (Red can for Flammables/Non-halo; Yellow/White carboy for Halogenated).

- Crucial: Do not mix oxidizers (like Nitric Acid) with this organic amide, as violent reactions may occur.
- Labeling:
  - List the solvent and the solute.
  - Example: "95% Methanol, 5% **4-methyl-N-(1-phenylethyl)benzamide.**"

## Protocol C: Empty Container Management (Triple Rinse)

Scientific Basis: RCRA regulations require containers to be "RCRA Empty" (containing <3% by weight) to be treated as non-hazardous trash.

- Rinse 1: Add a small volume of a compatible solvent (e.g., Acetone or Ethanol) to the empty bottle. Cap and shake well to dissolve residual solids.
- Dispose Rinse: Pour this rinsate into the Liquid Hazardous Waste container (Protocol B).
- Repeat: Perform this two more times (Total 3 rinses).
- Deface: Cross out the original label or remove it. Mark "EMPTY."
- Disposal: The bottle can now be discarded in standard glass trash or recycled, depending on facility rules.

## Emergency Procedures: Spills

In the event of a benchtop spill of solid powder:

- Isolate: Alert nearby personnel.
- Protect: Ensure you are wearing PPE.<sup>[2][1][3][4]</sup>
- Dry Clean-up: Do not wet the powder initially (this spreads the contamination). Use a scoop or dustpan to collect the bulk material.
- Wet Wipe: Wipe the surface with a paper towel dampened with ethanol or soap/water to remove the final residue.

- Disposal: Place the scoop contents and the used paper towels into a bag and process as Protocol A (Solid Waste).

## Regulatory Compliance (RCRA)

For US-based laboratories, this substance falls under the following regulatory framework:

- Waste Code: Unless mixed with a listed solvent (like F-listed spent solvents), this material generally classifies as a Characteristic Hazardous Waste if it exhibits ignitability (D001) or toxicity.
- "As-Treated" Rule: Even if a specific EPA waste code (P or U list) does not exist for this specific CAS, the Generator Knowledge of its toxicity (LD50 data) and irritant properties mandates it be managed as hazardous waste, not municipal trash.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3146124, **4-methyl-N-(1-phenylethyl)benzamide**. Retrieved from [[Link](#)]
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